

A Comprehensive Technical Overview of 3,5-Dibromobenzonitrile

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Compound of Interest

Compound Name: 3,5-Dibromobenzonitrile

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This technical guide provides an in-depth analysis of **3,5-Dibromobenzonitrile**, a brominated benzonitrile compound utilized in proteomics research and as an intermediate in organic synthesis.^{[1][2]} This document outlines its core chemical and physical properties, details a standard experimental protocol for its synthesis, and presents a logical workflow for its characterization.

Core Properties and Data

3,5-Dibromobenzonitrile is an organic compound with the chemical formula $C_7H_3Br_2N$.^[2] It typically appears as a colorless crystal or a white to light yellow crystalline powder.^{[2][3][4]}

Quantitative Data Summary

The key physicochemical properties of **3,5-Dibromobenzonitrile** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C7H3Br2N	[1][2][5][6][7]
Molecular Weight	260.91 g/mol	[1][5]
260.9134 g/mol	[6]	
260.92 g/mol	[4]	
Melting Point	98 °C	
Boiling Point	261.2 ± 20.0 °C (Predicted)	[3]
Density	2.06 ± 0.1 g/cm3 (Predicted)	[3]
Purity	≥98%	[1][4]
Solubility	Soluble in Methanol	[3]
Soluble in Ethanol and Dimethyl Sulfoxide	[2]	

Experimental Protocols

A common method for the preparation of **3,5-Dibromobenzonitrile** involves the reaction of 3-bromobenzonitrile with an appropriate Grignard reagent followed by reaction with N,N-Dimethylformamide (DMF).

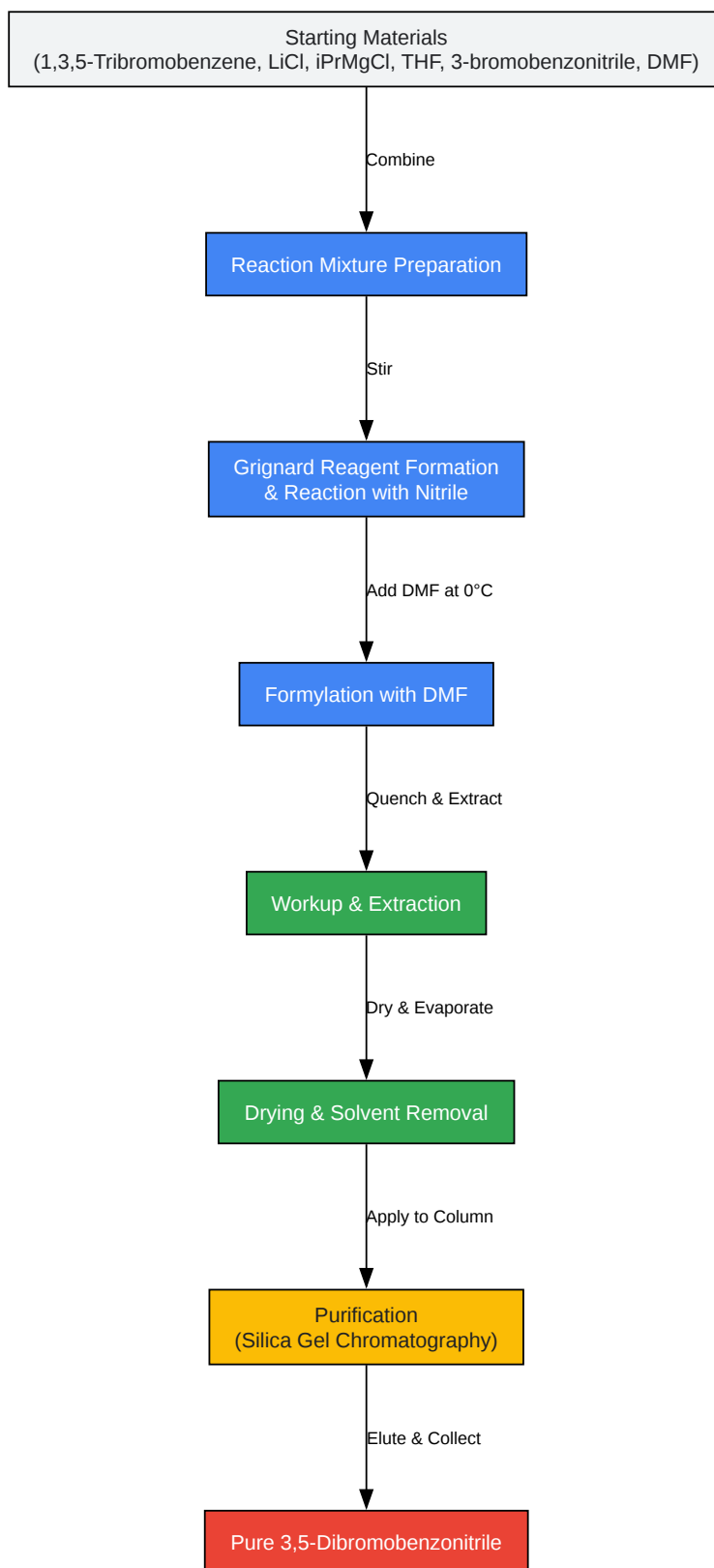
Synthesis of **3,5-Dibromobenzonitrile** from 1,3,5-Tribromobenzene[8]

- Materials:
 - Dry LiCl
 - iPrMgCl (2M in THF)
 - Tetrahydrofuran (THF)
 - 3-bromobenzonitrile
 - N,N-Dimethylformamide (DMF)

- Saturated aqueous Na₂SO₃ solution
- Chloroform (CHCl₃)
- Sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate
- Procedure:
 - To a flask containing dry LiCl (0.35 g, 8.24 mmol), add iPrMgCl (2M in THF, 4.1 mL) and THF (5 mL) at 15 °C.
 - Stir the mixture for 15 minutes.
 - Slowly add a solution of 3-bromobenzonitrile (1.46 g, 8.03 mmol) in THF (1 mL) to the reaction mixture and continue stirring for an additional 15 minutes.
 - Cool the mixture to 0 °C and slowly add DMF (1.3 mL, 12 mmol).
 - Stir the reaction mixture for 2 hours at 0 °C.
 - Pour the reaction mixture into a saturated aqueous Na₂SO₃ solution and extract with CHCl₃ (3 x 30 mL).
 - Combine the organic layers, dry with Na₂SO₄, and filter.
 - Remove the solvent under reduced pressure.
 - Purify the residue by silica gel column chromatography using a hexane/ethyl acetate (9:1, v/v) eluent to yield pure **3,5-dibromobenzonitrile**.

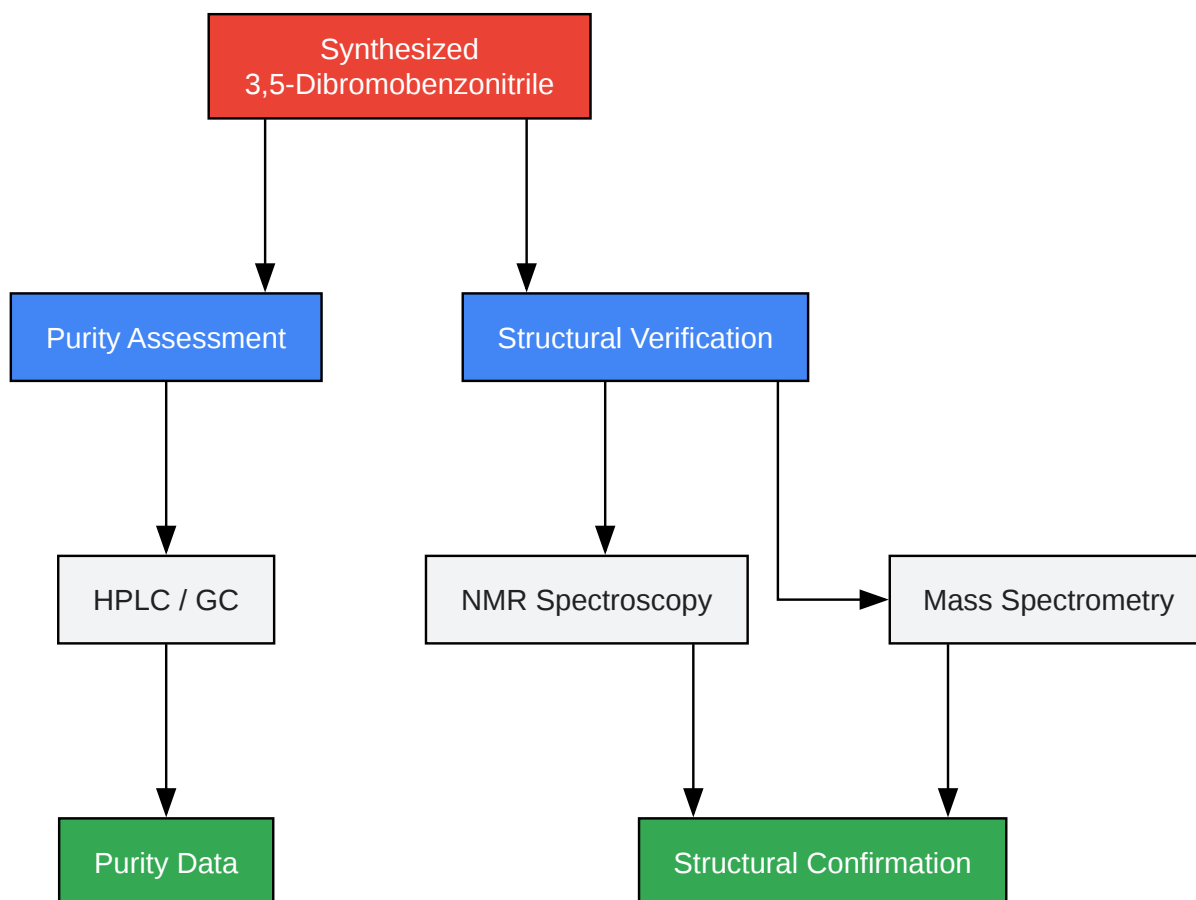
Logical and Experimental Workflows

The following diagrams illustrate the logical progression from starting materials to the final, purified compound, and a general workflow for its subsequent analysis.



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Caption: Workflow for the synthesis of **3,5-Dibromobenzonitrile**.



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Caption: General workflow for the analysis of synthesized compounds.

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References

- 1. scbt.com [scbt.com]
- 2. chembk.com [chembk.com]
- 3. 3,5-DIBROMOBENZONITRILE CAS#: 97165-77-0 [m.chemicalbook.com]
- 4. 3,5-Dibromobenzonitrile | 97165-77-0 [sigmaaldrich.com]
- 5. 3,5-Dibromobenzonitrile | 97165-77-0 | Benchchem [benchchem.com]
- 6. Benzonitrile, 3,5-dibromo- | CymitQuimica [cymitquimica.com]
- 7. 97165-77-0|3,5-Dibromobenzonitrile|BLD Pharm [bldpharm.com]
- 8. 3,5-DIBROMOBENZONITRILE | 97165-77-0 [chemicalbook.com]
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